

# Site-Specific Labeling of RNA with Guanosine Analogs: Application Notes and Protocols

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## Compound of Interest

Compound Name: Guanosine

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This document provides detailed application notes and protocols for the site-specific labeling of RNA with **guanosine** analogs. These methods are critical for a deeper understanding of RNA structure, function, and dynamics, and have significant applications in drug development and diagnostics.

## Introduction

The ability to introduce specific modifications into RNA molecules at defined positions is a powerful tool in molecular biology and chemical biology. Site-specific labeling with **guanosine** analogs, in particular, allows for the introduction of a wide range of functionalities, including fluorescent probes, biotin tags for purification, and cross-linking agents. These labeled RNAs are invaluable for studying RNA-protein interactions, RNA folding and dynamics, and for the development of RNA-based therapeutics and diagnostics.

This guide covers several key methodologies for achieving site-specific labeling of RNA with **guanosine** analogs, including enzymatic and chemical approaches.

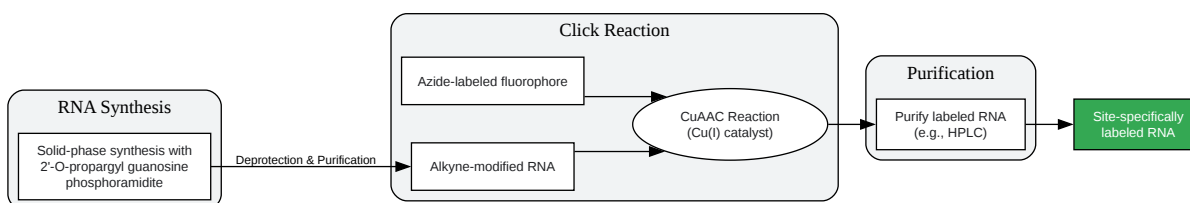
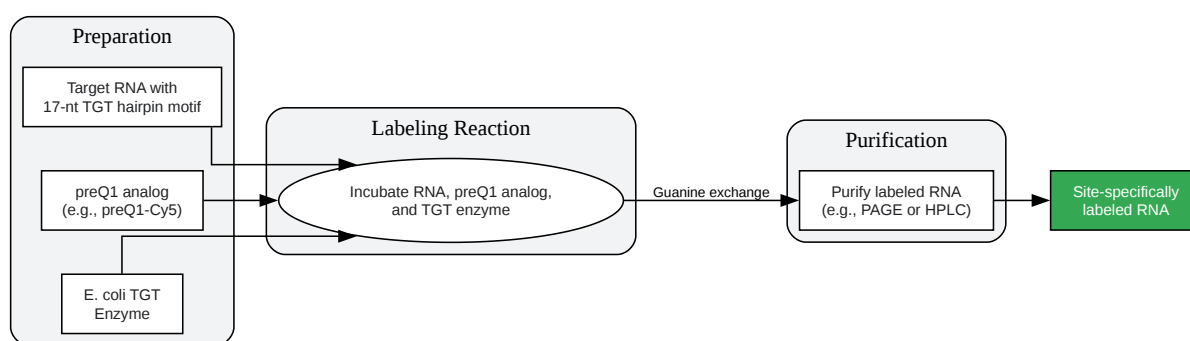
## Methods for Site-Specific Guanosine Labeling

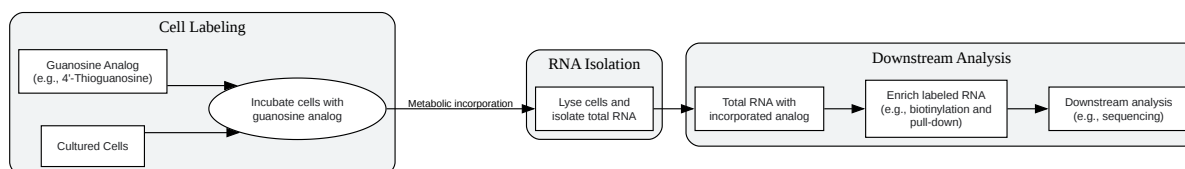
Several distinct strategies have been developed for the site-specific incorporation of **guanosine** analogs into RNA. The choice of method depends on factors such as the size of the RNA, the desired label, and the required yield and purity.

## RNA Transglycosylation at Guanosine (RNA-TAG)

This enzymatic method utilizes the *E. coli* tRNA guanine transglycosylase (TGT) to exchange a guanine in a specific RNA hairpin motif with a modified guanine analog, typically a pre-queuosine 1 (preQ1) derivative.<sup>[1][2]</sup> This technique allows for the site-specific labeling of RNA with a variety of functional groups, including fluorophores and biotin.<sup>[1][3]</sup>

### Workflow for RNA-TAG Labeling





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